

Solubility of Dimethyl Methylphosphonate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl methylphosphonate

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Executive Summary

Dimethyl methylphosphonate (DMMP), an organophosphorus compound with the chemical formula $\text{CH}_3\text{PO}(\text{OCH}_3)_2$, is a colorless liquid utilized primarily as a flame retardant, as well as in applications such as a preignition additive for gasoline, an antifoam agent, a plasticizer, a stabilizer, and a textile conditioner.^[1] Its efficacy and formulation in these varied applications are fundamentally dependent on its solubility characteristics in a range of organic solvents. This technical guide provides a comprehensive overview of the solubility of DMMP, presenting available quantitative and qualitative data, detailed experimental protocols for solubility determination, and a visual workflow to aid researchers in their experimental design. While extensive quantitative data is limited in publicly available literature, this guide consolidates known information to support research and development activities.

Quantitative Solubility Data

A thorough review of scientific literature and chemical databases reveals that **Dimethyl methylphosphonate** (DMMP) is widely reported as being miscible with a variety of common organic solvents. "Miscible" indicates that the two substances will mix in all proportions to form a homogeneous solution. For other solvents, qualitative descriptors are available. The data is summarized in the table below.

Organic Solvent	Chemical Class	Solubility at 20-25°C	Temperature (°C)	Citation(s)
Ethanol	Alcohol	Miscible	Ambient	[2][3]
Methanol	Alcohol	Soluble (Slightly, Heated)	Not Specified	[4][5]
Diethyl Ether	Ether	Miscible	Ambient	[2][3]
Acetone	Ketone	Miscible	Ambient	[2][3]
Benzene	Aromatic Hydrocarbon	Miscible	Ambient	[2][3]
Carbon Tetrachloride	Halogenated Hydrocarbon	Miscible	Ambient	[2][3]
Chloroform	Halogenated Hydrocarbon	Slightly Soluble (Heated)	Not Specified	[4][5]
Dimethyl Sulfoxide (DMSO)	Sulfoxide	≥ 100 mg/mL	21	[6]
Water	Protic Solvent	≥ 100 mg/mL	21	[6]

Note: The term "miscible" implies complete solubility in all proportions. For solvents where DMMP is listed as "soluble" or "slightly soluble," precise quantitative data is not readily available in the cited literature. The solubility in methanol and chloroform is noted to be enhanced with heating.

Experimental Protocol for Determining Solubility of DMMP

For researchers requiring precise solubility data in a specific organic solvent, the following detailed experimental protocol, based on the isothermal shake-flask method, is provided. This method is suitable for determining the solubility of a liquid (DMMP) in a liquid solvent.

2.1. Objective: To determine the concentration of **Dimethyl methylphosphonate** (DMMP) in a saturated solution with a chosen organic solvent at a controlled temperature.

2.2. Materials and Equipment:

- **Dimethyl methylphosphonate** (DMMP), analytical grade
- Selected organic solvent(s), analytical grade
- Volumetric flasks (various sizes)
- Graduated cylinders
- Pipettes and pipettors
- Thermostatic shaker bath or incubator with agitation capabilities
- Analytical balance (± 0.0001 g)
- Gas chromatograph with a flame ionization detector (GC-FID) or a suitable alternative analytical instrument (e.g., HPLC)
- Syringes and syringe filters (0.45 μm , solvent-compatible)
- Vials for sample storage

2.3. Procedure:

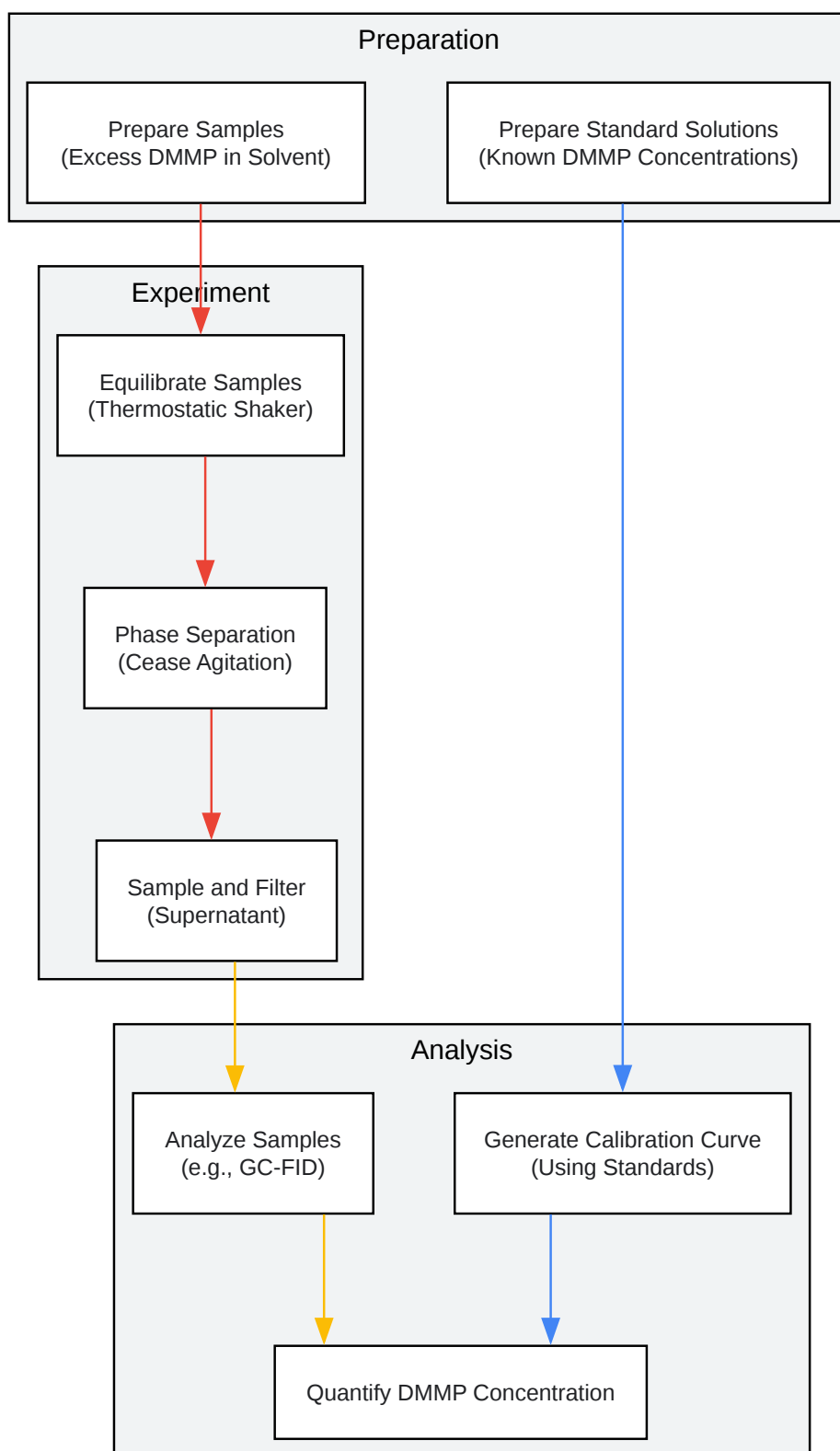
- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of known DMMP concentrations in the chosen organic solvent. These will be used to create a calibration curve for the analytical instrument.
 - For example, prepare a stock solution of 10 mg/mL DMMP in the solvent and perform serial dilutions to obtain standards at concentrations such as 5, 2.5, 1, 0.5, and 0.1 mg/mL.

- Equilibration:
 - In a series of sealed vials, add an excess amount of DMMP to a known volume of the organic solvent. The presence of a distinct second phase of DMMP ensures that a saturated solution is formed.
 - Place the vials in the thermostatic shaker bath set to the desired experimental temperature (e.g., 25°C).
 - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. Preliminary experiments may be necessary to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, cease agitation and allow the vials to stand undisturbed in the thermostatic bath for a sufficient time (e.g., 2-4 hours) to allow for complete phase separation.
 - Carefully withdraw an aliquot from the solvent phase (the supernatant) using a syringe, ensuring not to disturb the undissolved DMMP phase.
 - Immediately filter the aliquot through a 0.45 μm syringe filter into a clean vial to remove any undissolved micro-droplets of DMMP.
- Analysis:
 - Analyze the filtered samples and the standard solutions using a calibrated GC-FID or other suitable analytical method.
 - The concentration of DMMP in the saturated solution is determined by comparing the analytical response of the sample to the calibration curve generated from the standard solutions.
- Data Reporting:

- The solubility should be reported in appropriate units, such as g/100 mL, mg/L, or mol/L, at the specified temperature.
- The experiment should be performed in triplicate to ensure the reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of DMMP solubility.



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Caption: Workflow for the experimental determination of DMMP solubility.

Conclusion

This technical guide consolidates the available information on the solubility of **Dimethyl methylphosphonate** in organic solvents. While DMMP is miscible with many common solvents, precise quantitative data across a broad range of conditions is not extensively documented. The provided experimental protocol offers a robust framework for researchers to determine the solubility of DMMP in specific solvents of interest, thereby facilitating more accurate formulation and application development. The visual workflow further clarifies the experimental process, ensuring a systematic and reproducible approach to data generation.

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